

3-Methylbenzo[b]thiophene-2-carboxaldehyde

CAS number 22053-74-3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylbenzo[b]thiophene-2-carboxaldehyde

Cat. No.: B122132

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An In-Depth Technical Guide to **3-Methylbenzo[b]thiophene-2-carboxaldehyde** (CAS: 22053-74-3)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylbenzo[b]thiophene-2-carboxaldehyde**, a valuable heterocyclic building block in medicinal chemistry and materials science. This document details its physicochemical properties, synthesis, and key chemical reactions, offering insights for its application in research and development.

Core Data Summary

A compilation of essential data for **3-Methylbenzo[b]thiophene-2-carboxaldehyde** is presented below, offering a quick reference for laboratory use.

Property	Value	Reference
CAS Number	22053-74-3	[1][2][3]
Molecular Formula	C ₁₀ H ₈ OS	[1][2][3]
Molecular Weight	176.23 g/mol	[1][2][3]
Appearance	White to light yellow crystalline powder/solid	[4]
Melting Point	87-91 °C	[1]
Boiling Point	318.9 ± 22.0 °C (Predicted)	

Synthesis

The primary synthetic route to **3-Methylbenzo[b]thiophene-2-carboxaldehyde** is the Vilsmeier-Haack formylation of 3-methylbenzo[b]thiophene. This reaction introduces a formyl group at the C2 position of the electron-rich benzothiophene ring.

Experimental Protocol: Vilsmeier-Haack Formylation of 3-Methylbenzo[b]thiophene

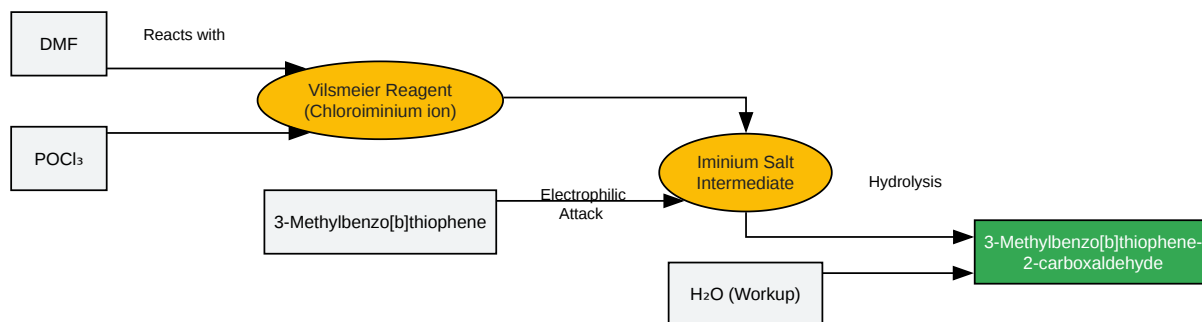
Materials:

- 3-Methylbenzo[b]thiophene
- Phosphorus oxychloride (POCl₃)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (CH₂Cl₂) (or other suitable solvent)
- Sodium acetate solution (aqueous)
- Ice

Procedure:

- In a round-bottom flask equipped with a dropping funnel and a magnetic stirrer, cool N,N-dimethylformamide (DMF) in an ice bath.
- Slowly add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF with continuous stirring. The Vilsmeier reagent is formed in situ.
- Dissolve 3-methylbenzo[b]thiophene in a suitable solvent like dichloromethane.
- Add the solution of 3-methylbenzo[b]thiophene dropwise to the prepared Vilsmeier reagent at a low temperature (typically 0-10 °C).
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to ensure completion. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture onto crushed ice.
- Neutralize the mixture by adding a saturated aqueous solution of sodium acetate.
- Extract the product with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain pure **3-Methylbenzo[b]thiophene-2-carboxaldehyde**.

Reaction Mechanism Workflow



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Caption: Vilsmeier-Haack formylation of 3-methylbenzo[b]thiophene.

Chemical Reactivity

The aldehyde functionality at the C2 position of **3-Methylbenzo[b]thiophene-2-carboxaldehyde** is the primary site of its chemical reactivity, making it a versatile precursor for the synthesis of a wide range of derivatives.

Knoevenagel Condensation

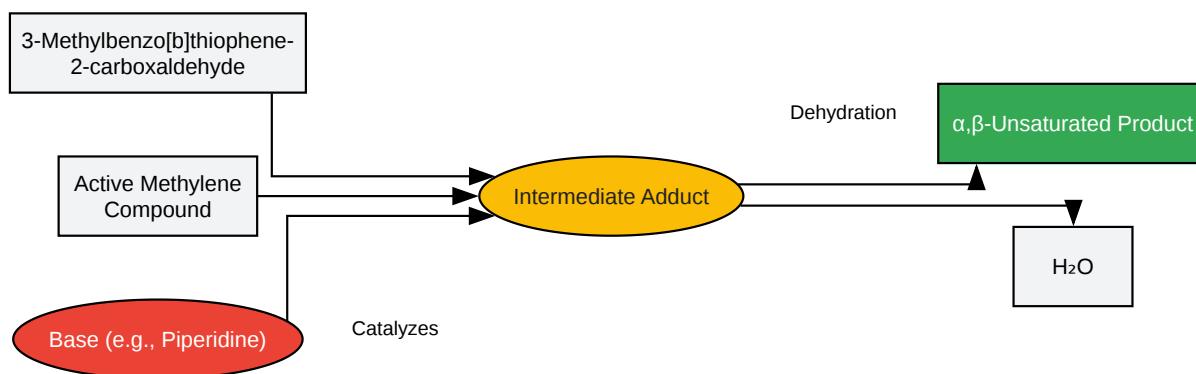
The Knoevenagel condensation involves the reaction of the aldehyde with active methylene compounds in the presence of a basic catalyst to form α,β -unsaturated products. These products are valuable intermediates in organic synthesis.

General Protocol:

- Dissolve **3-Methylbenzo[b]thiophene-2-carboxaldehyde** and an active methylene compound (e.g., malononitrile, ethyl cyanoacetate) in a suitable solvent (e.g., ethanol, toluene).
- Add a catalytic amount of a base (e.g., piperidine, triethylamine).
- Heat the reaction mixture to reflux for several hours.
- Upon completion, cool the mixture to induce precipitation of the product.

- Collect the solid product by filtration and purify by recrystallization.

Reaction Workflow



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Caption: Knoevenagel condensation of the title compound.

Wittig Reaction

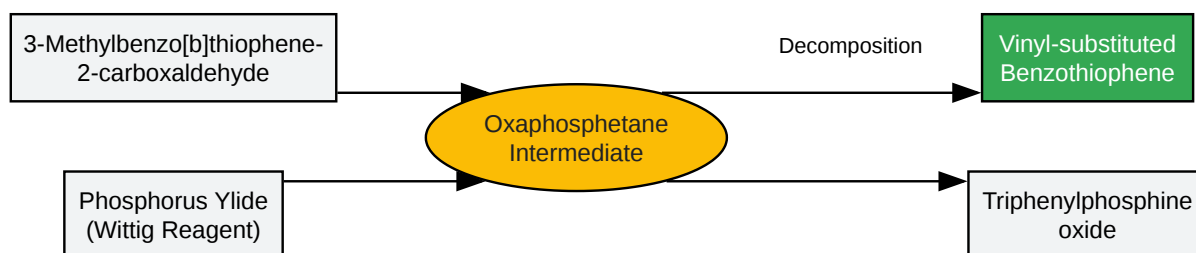
The Wittig reaction provides a reliable method for the synthesis of alkenes from aldehydes. **3-Methylbenzo[b]thiophene-2-carboxaldehyde** can be reacted with a phosphorus ylide (Wittig reagent) to form a vinyl-substituted benzothiophene. The stereochemistry of the resulting alkene is dependent on the nature of the ylide used.

General Protocol:

- Prepare the phosphorus ylide by treating a phosphonium salt with a strong base (e.g., *n*-butyllithium).
- In a separate flask, dissolve **3-Methylbenzo[b]thiophene-2-carboxaldehyde** in an anhydrous aprotic solvent (e.g., THF, diethyl ether) under an inert atmosphere.
- Add the freshly prepared ylide solution to the aldehyde solution at a low temperature.
- Allow the reaction to warm to room temperature and stir until completion.

- Quench the reaction and extract the product.
- Purify the resulting alkene by column chromatography.

Reaction Workflow



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Caption: Wittig reaction of the title compound.

Potential Applications in Drug Discovery

Benzothiophene derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The aldehyde functional group of **3-Methylbenzo[b]thiophene-2-carboxaldehyde** serves as a key handle for the synthesis of diverse libraries of compounds for screening in drug discovery programs. For instance, condensation with various amines or hydrazines can lead to the formation of Schiff bases and hydrazones, which are common pharmacophores. While specific biological data for the title compound is limited in the public domain, its structural similarity to other biologically active benzothiophenes suggests its potential as a scaffold for the development of novel therapeutic agents.

Safety Information

3-Methylbenzo[b]thiophene-2-carboxaldehyde is classified as an irritant. It may cause skin and serious eye irritation. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be employed when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [3-Methylbenzo[b]thiophene-2-carboxaldehyde CAS number 22053-74-3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122132#3-methylbenzo-b-thiophene-2-carboxaldehyde-cas-number-22053-74-3]

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